

Application Notes: Preparation of Azido-PEG3-azide Stock Solutions

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Compound of Interest

Compound Name: Azido-PEG3-azide

CAS No.: 101187-39-7

Cat. No.: B1666261

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Introduction

Azido-PEG3-azide is a homobifunctional, polyethylene glycol (PEG)-based crosslinker extensively utilized by researchers, scientists, and drug development professionals. Its primary applications lie in the fields of bioconjugation and proteomics. As a PROTAC (Proteolysis Targeting Chimera) linker, it facilitates the synthesis of molecules designed to induce the degradation of specific target proteins.^[1] Furthermore, its terminal azide groups make it a versatile reagent for "click chemistry," enabling efficient and specific covalent bond formation with alkyne-containing molecules through copper-catalyzed (CuAAC) or strain-promoted (SPAAC) azide-alkyne cycloaddition reactions.^{[1][2]} The hydrophilic PEG spacer enhances the solubility and reduces the immunogenicity of the resulting conjugates.^{[3][4]}

Proper preparation of stock solutions is a critical first step for the successful and reproducible use of **Azido-PEG3-azide** in any experimental workflow. This document provides a detailed protocol for preparing these solutions, along with essential safety information and material properties.

Safety and Handling Precautions

Organic azides are energetic compounds that require careful handling due to their potential for explosive decomposition and toxicity.^{[5][6]} All personnel must review the Safety Data Sheet (SDS) and adhere to institutional safety protocols before working with this compound.^[7]

- Personal Protective Equipment (PPE): Always wear a lab coat, safety glasses with side shields, and appropriate chemical-resistant gloves when handling **Azido-PEG3-azide** and its solutions.^{[5][8]}
- Work Area: All manipulations should be performed in a well-ventilated chemical fume hood, preferably with a blast shield in place.^[8] Keep the work area clear of unnecessary equipment and chemicals.
- Incompatible Materials:
 - Metals: Avoid contact with heavy metals such as copper, lead, and their salts, as this can form highly unstable and shock-sensitive metal azides. Use plastic or glass spatulas for weighing and transferring.^{[6][7]}
 - Acids: Do not mix azides with acids, as this can generate the highly toxic and explosive hydrazoic acid.^{[5][7]}
 - Halogenated Solvents: Never use halogenated solvents like dichloromethane (DCM) or chloroform as reaction media, as they can form extremely unstable di- and tri-azidomethane.^{[6][9]}
- Handling: Avoid exposing the compound to heat, light, friction, shock, or pressure, as these can induce violent decomposition.^{[5][7]}
- Waste Disposal: Dispose of all azide-containing waste in a designated, clearly labeled container. Keep azide waste separate from acidic and metallic waste streams.^{[5][9]}

Experimental Data Summary

The following table summarizes the key properties and storage recommendations for **Azido-PEG3-azide**.

Parameter	Value	Citations
Molecular Formula	C ₈ H ₁₆ N ₆ O ₃	[10]
Molecular Weight	244.25 g/mol	[10]
Physical Form	Colorless oil	[10]
Recommended Solvents	Dimethyl sulfoxide (DMSO), Dimethylformamide (DMF), Acetonitrile, Tetrahydrofuran (THF), Dichloromethane (DCM)	[1][10]
Solubility in DMSO	Up to 100 mg/mL (requires sonication)	[1]
Storage (Neat Compound)	0-10 °C, protected from light	[10]
Storage (Stock Solution)	≤ 1 month at -20°C; ≤ 6 months at -80°C	[1]

Protocol: Preparation of a 100 mM Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 100 mM stock solution of **Azido-PEG3-azide** in anhydrous DMSO. Adjust calculations accordingly for different desired concentrations or volumes.

Materials and Equipment

- **Azido-PEG3-azide** (MW: 244.25 g/mol)
- Anhydrous or newly opened Dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Plastic spatula
- Analytical balance

- Pipettors and appropriate tips
- Vortex mixer
- Bath sonicator
- Personal Protective Equipment (PPE): lab coat, safety glasses, gloves

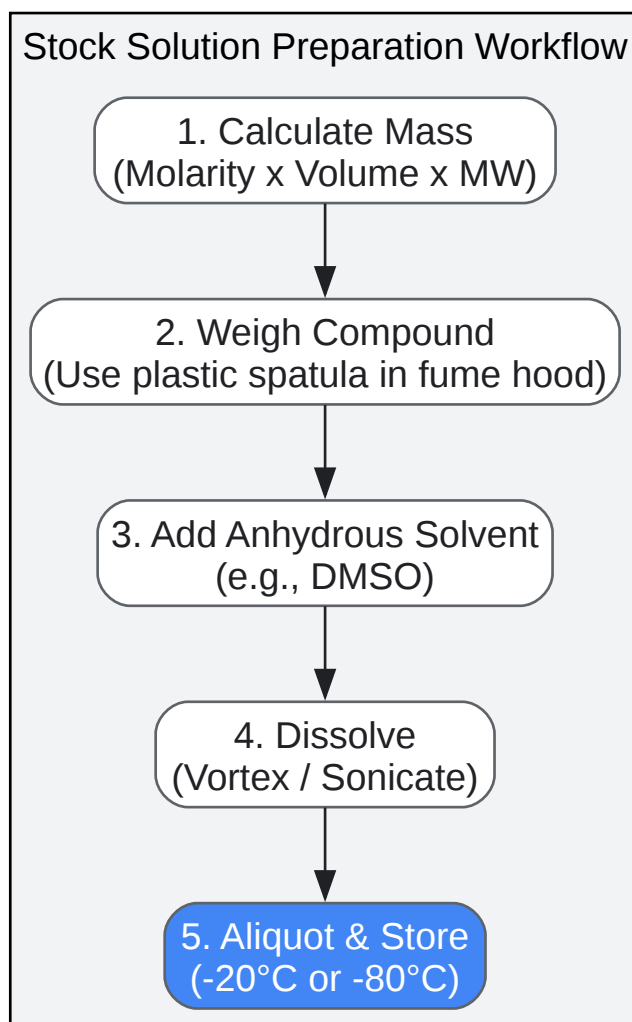
Procedure

- Calculate Required Mass:
 - Determine the mass of **Azido-PEG3-azide** needed.
 - Calculation: $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - Example (for 1 mL of 100 mM solution): $\text{Mass} = (0.1 \text{ mol/L}) \times (0.001 \text{ L}) \times (244.25 \text{ g/mol}) = 0.0244 \text{ g} = 24.4 \text{ mg}$
- Weighing the Compound:
 - In a chemical fume hood, place a clean microcentrifuge tube or vial on the analytical balance and tare it.
 - Using a plastic spatula, carefully weigh the calculated mass (24.4 mg) of **Azido-PEG3-azide** directly into the tube.
 - Record the exact mass.
- Dissolution:
 - Add the desired volume of anhydrous DMSO (e.g., 1 mL) to the tube containing the **Azido-PEG3-azide**. Note: DMSO is hygroscopic; using a newly opened bottle is recommended to ensure optimal solubility.^[1]
 - Cap the tube securely and vortex thoroughly for 1-2 minutes.

- If the compound does not fully dissolve, place the tube in a bath sonicator for 5-10 minutes.^[1] Gentle heating may also be applied if necessary, but avoid high temperatures.
- Visually inspect the solution to ensure it is clear and free of any precipitate.
- Storage:
 - Clearly label the tube with the compound name, concentration, solvent, and preparation date.
 - For short-term storage (up to one month), store the stock solution at -20°C.^[1]
 - For long-term storage (up to six months), aliquot the solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles and store at -80°C.^[1]

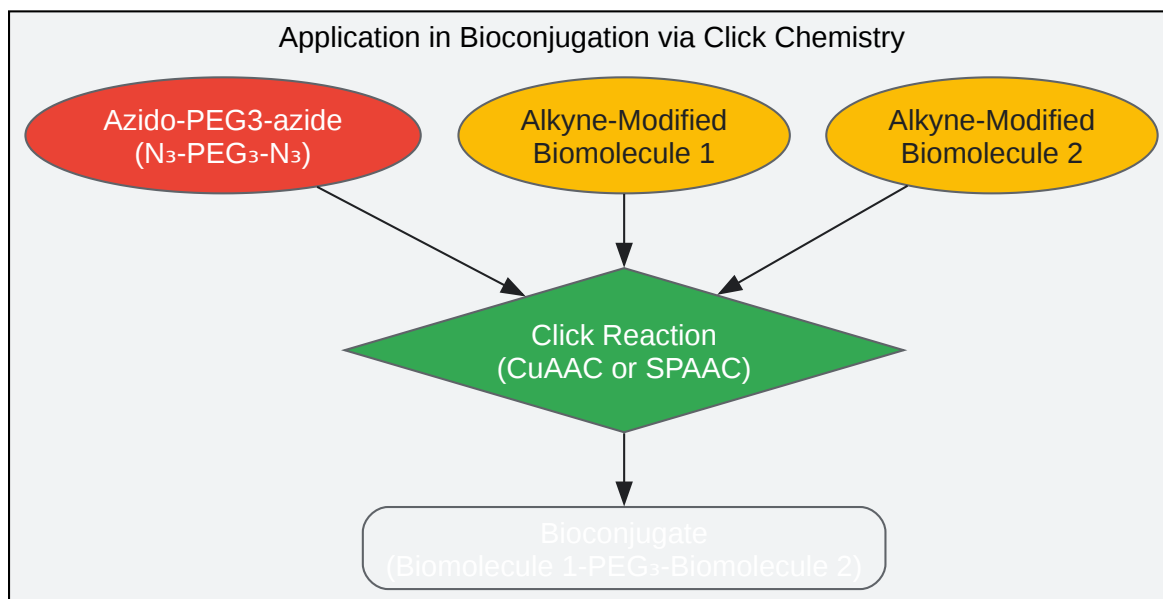
Workflow and Pathway Diagrams

The following diagrams illustrate the logical workflow for preparing the stock solution and the general application of **Azido-PEG3-azide** in bioconjugation.



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Caption: Workflow for preparing **Azido-PEG3-azide** stock solution.



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Caption: Use of **Azido-PEG3-azide** to link two biomolecules.

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- To cite this document: BenchChem. [Application Notes: Preparation of Azido-PEG3-azide Stock Solutions]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1666261/docs#application-notes-preparation-of-azido-peg3-azide-stock-solutions\]](https://www.benchchem.com/product/b1666261/docs#application-notes-preparation-of-azido-peg3-azide-stock-solutions)

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